

3-(4-Bromophenyl)-5-cyclohexyl-1,2,4-oxadiazole

CAS 443106-68-1

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Compound of Interest

Compound Name: 3-(4-Bromophenyl)-5-cyclohexyl-
1,2,4-oxadiazole

Cat. No.: B1270584

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An In-depth Technical Guide on the Core Properties and Potential Applications of **3-(4-Bromophenyl)-5-cyclohexyl-1,2,4-oxadiazole** (CAS 443106-68-1)

Disclaimer: Limited specific experimental data for **3-(4-Bromophenyl)-5-cyclohexyl-1,2,4-oxadiazole** is publicly available. This guide provides a comprehensive overview based on the well-established chemical and biological properties of the 1,2,4-oxadiazole class of compounds, offering a predictive framework for research and development.

Introduction

3-(4-Bromophenyl)-5-cyclohexyl-1,2,4-oxadiazole is a heterocyclic compound belonging to the 1,2,4-oxadiazole family. The 1,2,4-oxadiazole ring is a significant scaffold in medicinal chemistry, known for its wide range of biological activities, including anticancer, anti-inflammatory, antimicrobial, and antiviral properties.^{[1][2]} The presence of a 4-bromophenyl group and a cyclohexyl moiety suggests potential for this compound to exhibit interesting pharmacological effects, as these substitutions can influence its lipophilicity, metabolic stability, and interactions with biological targets. This technical guide aims to provide researchers, scientists, and drug development professionals with a thorough understanding of the core characteristics, potential synthesis, and hypothetical biological activities of this compound, based on the extensive literature available for structurally related 1,2,4-oxadiazole derivatives.

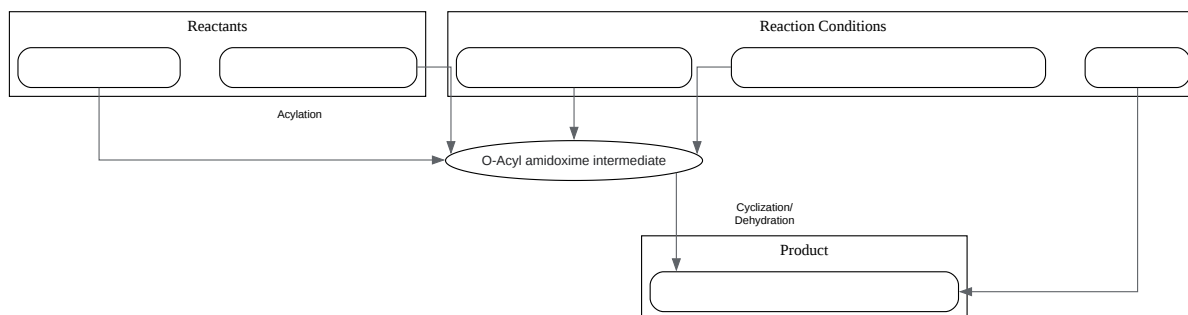
Physicochemical Properties

A summary of the known and predicted physicochemical properties of **3-(4-Bromophenyl)-5-cyclohexyl-1,2,4-oxadiazole** is presented in the table below. These properties are crucial for its handling, formulation, and potential as a drug candidate.

Property	Value	Reference
CAS Number	443106-68-1	[3]
Molecular Formula	C ₁₄ H ₁₅ BrN ₂ O	[3]
Molecular Weight	307.2 g/mol	[3]
Predicted logP	4.5 - 5.0	[4][5]
Predicted Polar Surface Area	45.9 Å ²	N/A
Predicted Hydrogen Bond Donors	0	N/A
Predicted Hydrogen Bond Acceptors	3	N/A
Predicted Rotatable Bonds	2	N/A

Proposed Synthesis

The synthesis of 3,5-disubstituted-1,2,4-oxadiazoles is well-documented in chemical literature. A common and efficient method involves the cyclization of an O-acyl amidoxime, which is typically formed in situ from the reaction of an amidoxime with an acylating agent. A plausible synthetic route for **3-(4-Bromophenyl)-5-cyclohexyl-1,2,4-oxadiazole** is outlined below.



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Caption: Proposed synthesis of **3-(4-Bromophenyl)-5-cyclohexyl-1,2,4-oxadiazole**.

Experimental Protocol:

- Preparation of 4-Bromobenzamidoxime: This intermediate can be synthesized from 4-bromobenzonitrile by reacting it with hydroxylamine hydrochloride in the presence of a base such as sodium carbonate or sodium bicarbonate.
- Acylation and Cyclization:
 - Dissolve 4-bromobenzamidoxime in a suitable anhydrous solvent (e.g., dichloromethane or THF) under an inert atmosphere.
 - Add a base, such as pyridine or triethylamine, to the solution.
 - Slowly add an equimolar amount of cyclohexanecarbonyl chloride to the reaction mixture, typically at 0 °C.

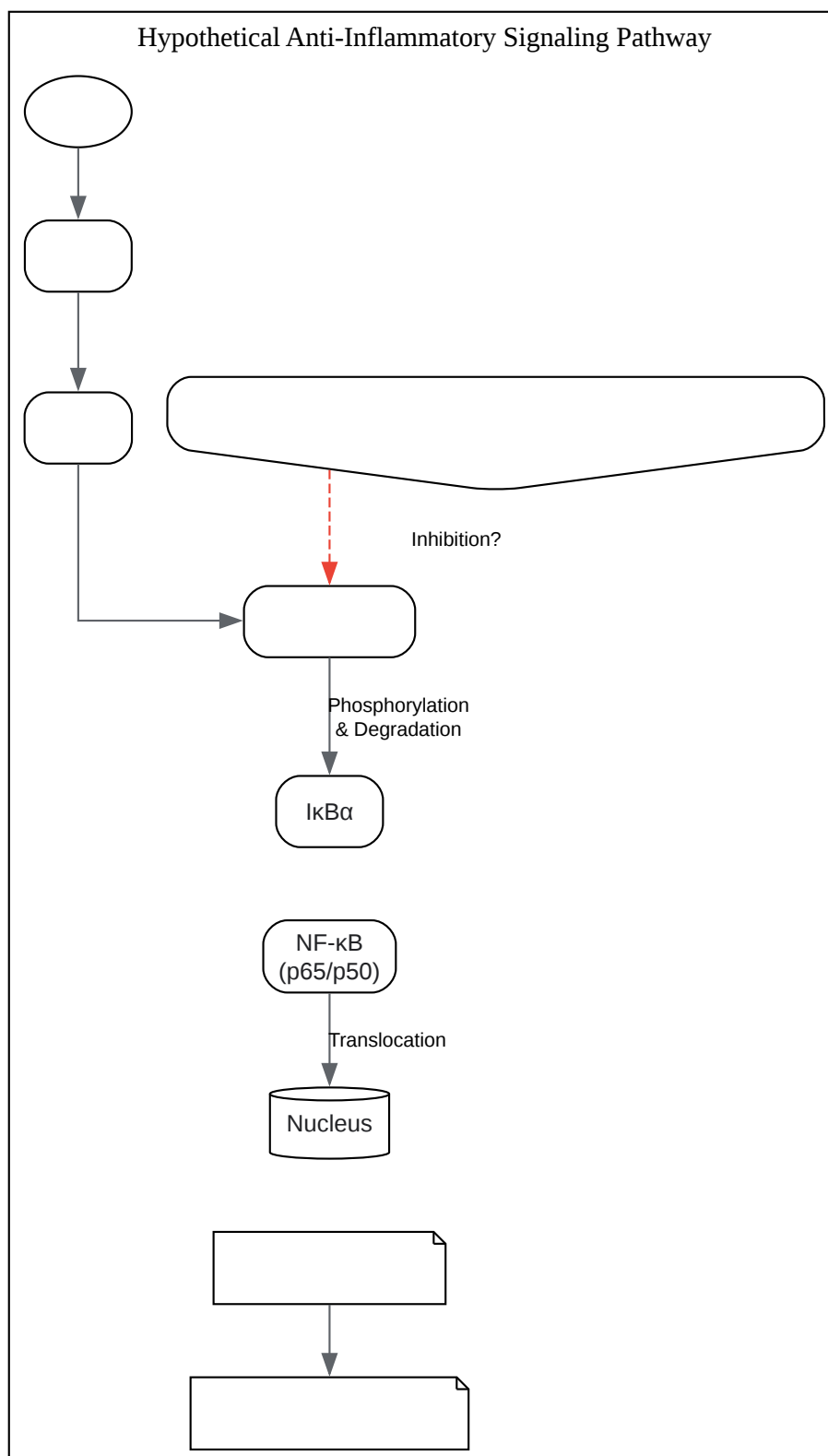
- Allow the reaction to warm to room temperature and stir for several hours, or gently heat to reflux to promote cyclization.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is typically washed with water and brine, dried over an anhydrous salt (e.g., Na₂SO₄), and the solvent is removed under reduced pressure.
- The crude product can be purified by column chromatography or recrystallization to yield the desired **3-(4-Bromophenyl)-5-cyclohexyl-1,2,4-oxadiazole**.

Potential Biological Activities and Mechanism of Action

Derivatives of 1,2,4-oxadiazole have been extensively studied and have shown a wide array of pharmacological activities.^[6] The structural motifs present in **3-(4-Bromophenyl)-5-cyclohexyl-1,2,4-oxadiazole** suggest that it may exhibit similar properties.

- **Anticancer Activity:** Many 1,2,4-oxadiazole derivatives have demonstrated potent cytotoxic effects against various cancer cell lines.^{[1][7]} Their mechanisms of action can be diverse, including inhibition of key enzymes such as carbonic anhydrase IX, receptor tyrosine kinases, or disruption of microtubule polymerization.^[6]
- **Anti-inflammatory Activity:** The 1,2,4-oxadiazole scaffold is also present in compounds with significant anti-inflammatory properties.^[8] These compounds often exert their effects by inhibiting pro-inflammatory enzymes like cyclooxygenases (COX) or by modulating inflammatory signaling pathways such as the NF-κB pathway.^{[8][9]}

A hypothetical signaling pathway that could be modulated by this compound, based on known activities of 1,2,4-oxadiazoles, is the NF-κB signaling pathway.

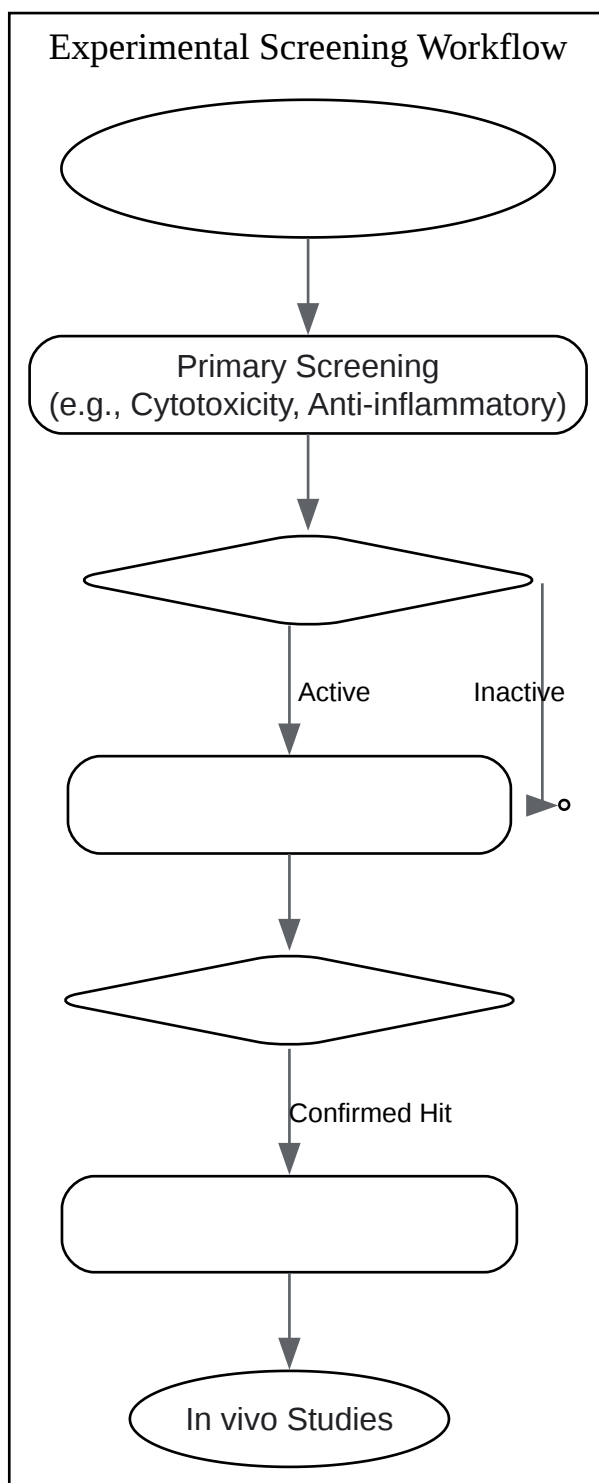


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Caption: Hypothetical inhibition of the NF-κB signaling pathway.

Proposed Experimental Protocols

For researchers interested in evaluating the biological potential of **3-(4-Bromophenyl)-5-cyclohexyl-1,2,4-oxadiazole**, a systematic screening workflow is recommended.



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Caption: General workflow for biological activity screening.

Detailed Protocol: In Vitro Cytotoxicity Assay (MTT Assay)

This protocol is designed to assess the potential anticancer activity of the compound.

- Cell Culture:
 - Culture a panel of human cancer cell lines (e.g., MCF-7 for breast cancer, A549 for lung cancer, HCT116 for colon cancer) in appropriate culture medium supplemented with 10% fetal bovine serum and 1% penicillin-streptomycin.
 - Maintain the cells in a humidified incubator at 37°C with 5% CO₂.
- Cell Seeding:
 - Harvest cells using trypsin and perform a cell count.
 - Seed the cells into 96-well plates at a density of 5,000-10,000 cells per well and allow them to adhere overnight.
- Compound Treatment:
 - Prepare a stock solution of **3-(4-Bromophenyl)-5-cyclohexyl-1,2,4-oxadiazole** in DMSO.
 - Perform serial dilutions of the stock solution in culture medium to obtain a range of final concentrations (e.g., 0.01 µM to 100 µM).
 - Replace the medium in the 96-well plates with the medium containing the different compound concentrations. Include a vehicle control (DMSO) and a positive control (e.g., Doxorubicin).
- Incubation:
 - Incubate the plates for 48-72 hours.

- MTT Assay:
 - Add 20 μ L of MTT solution (5 mg/mL in PBS) to each well and incubate for 4 hours.
 - Remove the medium and add 150 μ L of DMSO to each well to dissolve the formazan crystals.
 - Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis:
 - Calculate the percentage of cell viability for each concentration relative to the vehicle control.
 - Plot the percentage of viability against the log of the compound concentration to generate a dose-response curve and determine the IC_{50} value (the concentration that inhibits 50% of cell growth).

Quantitative Data of Related Compounds

As no specific quantitative data exists for the title compound, the following table presents data for other 1,2,4-oxadiazole derivatives to provide a reference for potential efficacy.

Compound Structure	Target/Assay	IC ₅₀ /EC ₅₀	Reference
1,2,4-oxadiazole linked imidazopyridine	MCF-7 (breast cancer)	0.68 μ M	[1]
1,2,4-oxadiazole linked imidazopyridine	A-549 (lung cancer)	1.56 μ M	[1]
1,2,4-oxadiazole-1,3,4-oxadiazole hybrid	MCF-7 (breast cancer)	0.34 μ M	[10]
1,2,4-oxadiazole with thiazole-sulfonamide	HCT-116 (colorectal cancer)	6.0 μ M	[6]
Resveratrol-linked 1,3,4-oxadiazole	MCF-7 (breast cancer)	0.11 μ M	[11]

Conclusion

3-(4-Bromophenyl)-5-cyclohexyl-1,2,4-oxadiazole is a compound with a scaffold that is well-represented in a multitude of biologically active molecules. Based on the extensive research on 1,2,4-oxadiazole derivatives, it is plausible that this compound could exhibit potent anticancer or anti-inflammatory properties. The proposed synthetic route is based on established and reliable chemical transformations. The experimental workflows provided in this guide offer a clear path for the systematic evaluation of its biological potential. Further research into this and similar compounds is warranted to explore their therapeutic potential and to understand their structure-activity relationships.

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